

Essential Safety and Handling Protocols for Foliglurax

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Compound of Interest

Compound Name: Foliglurax

Cat. No.: B1653653

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Disclaimer: This document provides guidance on personal protective equipment (PPE) and handling procedures for **Foliglurax** based on general laboratory safety principles for research chemicals. A specific Material Safety Data Sheet (MSDS) for **Foliglurax** was not found in the public domain. Researchers must conduct their own risk assessments and consult their institution's safety office before handling this compound.

Foliglurax is a highly selective and potent positive allosteric modulator of the metabotropic glutamate receptor 4 (mGluR4) intended for research use only.[1][2] As with any chemical of unknown long-term toxicity, caution should be exercised to minimize exposure.

Personal Protective Equipment (PPE)

A risk assessment should always be performed to determine the appropriate PPE for the specific procedures being conducted.[3] The following table summarizes the recommended PPE for handling **Foliglurax** in a laboratory setting.

PPE Category	Item	Specifications & Use Case
Hand Protection	Nitrile Gloves	Single-use nitrile gloves should be worn at all times when handling Foliglurax powder or solutions to prevent skin contact. ^{[3][4]} If gloves become contaminated, they should be removed and replaced immediately.
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect from splashes of chemical solutions or airborne particles, safety glasses with side shields are mandatory. For procedures with a higher risk of splashing, chemical splash goggles should be used.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Fume Hood or Respirator	When handling the solid form of Foliglurax, work should be conducted in a certified chemical fume hood to avoid inhalation of the powder. If a fume hood is not available, a risk assessment should determine the appropriate respiratory protection (e.g., an N95 or higher-rated respirator).

Chemical Handling and Disposal Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Foliglurax** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The container should be tightly sealed.

Preparation of Solutions:

- All weighing of the solid compound and preparation of solutions should be performed in a chemical fume hood.
- For in-vivo studies, co-solvents such as DMSO, PEG300, and Tween 80 may be required. Care should be taken when handling these solvents, following their respective safety data sheets.

Disposal:

- All waste materials contaminated with **Foliglurax**, including empty containers, used gloves, and disposable labware, should be considered chemical waste.
- Dispose of chemical waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

Experimental Protocol: Preparation of a Foliglurax Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Foliglurax** in DMSO.

Materials:

- **Foliglurax** powder (CAS No: 1883329-51-8)
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Chemical fume hood

- Vortex mixer
- Appropriate sterile, amber glass vial with a screw cap
- Micropipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Don all required personal protective equipment (lab coat, nitrile gloves, safety glasses). Perform all subsequent steps within a certified chemical fume hood.
- **Weighing Foliglurax:** Tare a clean, empty weighing boat on the analytical balance. Carefully weigh the desired amount of **Foliglurax** powder. The molar mass of **Foliglurax** is 421.52 g/mol . For 1 mL of a 10 mM solution, 4.215 mg of **Foliglurax** is required.
- **Solubilization:** Transfer the weighed **Foliglurax** powder into the amber glass vial. Using a calibrated micropipette, add the calculated volume of DMSO to the vial.
- **Mixing:** Securely cap the vial and vortex until the **Foliglurax** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials. Store the stock solution at -20°C or -80°C as recommended by the supplier for long-term stability.

Workflow for Safe Handling of Foliglurax

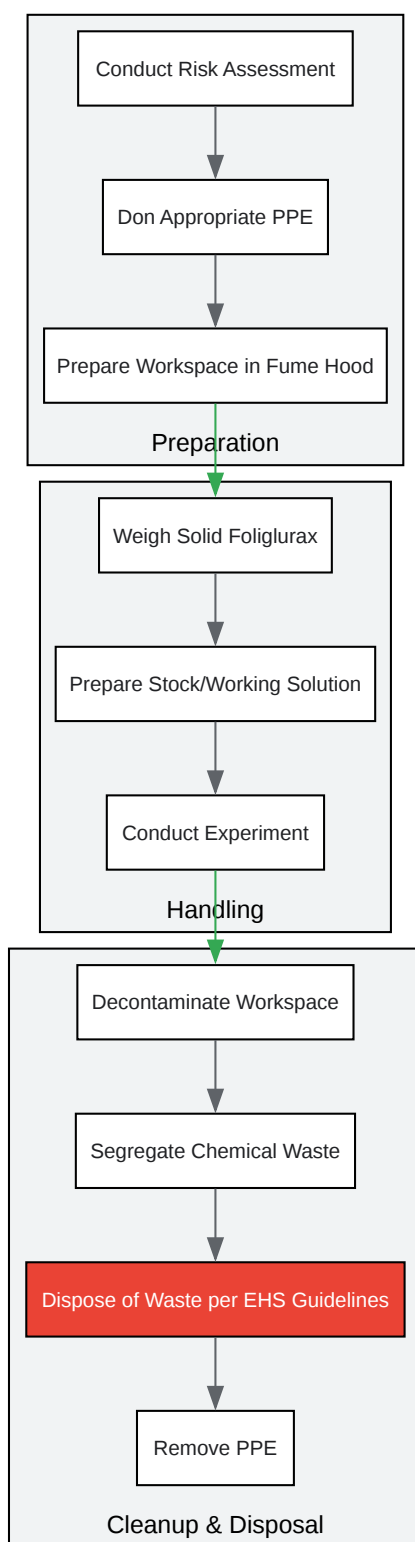


Figure 1. Safe Handling Workflow for Foliglurax

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Caption: Workflow for the safe handling of **Foliglurax** from preparation to disposal.

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